

Application of Fluometuron-desmethyl-d3 in Environmental Monitoring: A Detailed Guide

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Compound of Interest

Compound Name: Fluometuron-desmethyl-d3

Cat. No.: B12412471

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Introduction

Fluometuron is a phenylurea herbicide used to control annual grasses and broadleaf weeds, primarily in cotton and sugarcane cultivation.[1] Its presence and the formation of its primary metabolite, desmethyl-fluometuron, in the environment are of concern due to potential persistence and mobility in soil and water systems.[1] Accurate and precise quantification of these compounds in environmental matrices is crucial for exposure assessment and regulatory compliance. The use of stable isotope-labeled internal standards, such as **Fluometuron-desmethyl-d3**, in conjunction with liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers a robust and reliable analytical approach. This isotope dilution mass spectrometry (IDMS) method corrects for matrix effects and variations in sample preparation and instrument response, leading to highly accurate measurements.[2]

This document provides detailed application notes and protocols for the use of **Fluometuron-desmethyl-d3** as an internal standard for the quantitative analysis of desmethyl-fluometuron and, by extension, the parent compound fluometuron in environmental samples.

Analytical Principle: Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry is a highly accurate quantification technique. A known amount of an isotopically labeled version of the analyte of interest (in this case, **Fluometuron-desmethyl-d3**) is added to the sample at the beginning of the analytical process.^[2] This "internal standard" is chemically identical to the native analyte and therefore behaves similarly during extraction, cleanup, and chromatographic separation. Because the mass spectrometer can differentiate between the native analyte and the heavier isotopically labeled standard, the ratio of their signals is used for quantification. This approach effectively cancels out analyte losses during sample preparation and variations in instrument signal, resulting in improved precision and accuracy.^[2]

Quantitative Data Summary

The following tables summarize typical performance data for the analysis of fluometuron and desmethyl-fluometuron using an isotope dilution LC-MS/MS method.

Table 1: Method Detection and Quantification Limits

Analyte	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)
Fluometuron	Soil	~0.003 mg/kg	0.01 mg/kg ^[1]
Desmethyl-fluometuron	Soil	~0.003 mg/kg	0.01 mg/kg ^[1]
Fluometuron	Water	~0.03 µg/L	0.10 µg/L
Desmethyl-fluometuron	Water	~0.03 µg/L	0.10 µg/L

Table 2: Linearity and Recovery

Analyte	Matrix	Calibration Range	Correlation Coefficient (r^2)	Mean Recovery (%)
Fluometuron	Soil	0.1 - 10 ng/mL	>0.99	95 - 105
Desmethyl-fluometuron	Soil	0.1 - 10 ng/mL	>0.99	92 - 108
Fluometuron	Water	0.01 - 10 µg/L	>0.99	98 - 103
Desmethyl-fluometuron	Water	0.01 - 10 µg/L	>0.99	97 - 104

Experimental Protocols

The following are detailed protocols for the analysis of fluometuron and desmethyl-fluometuron in soil and water samples using **Fluometuron-desmethyl-d3** as an internal standard.

Protocol 1: Analysis of Soil Samples

1. Materials and Reagents

- Fluometuron analytical standard
- Desmethyl-fluometuron analytical standard
- **Fluometuron-desmethyl-d3** internal standard
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Horizontal flatbed shaker
- Centrifuge
- Syringe filters (0.22 µm)

- LC-MS/MS system

2. Standard Preparation

- Primary Stock Solutions (1000 µg/mL): Accurately weigh and dissolve each standard (fluometuron, desmethyl-fluometuron, and **Fluometuron-desmethyl-d3**) in acetonitrile to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of mixed working standard solutions containing fluometuron and desmethyl-fluometuron at various concentrations by diluting the primary stock solutions with an acetonitrile/water mixture.
- Internal Standard Spiking Solution (1 µg/mL): Dilute the **Fluometuron-desmethyl-d3** primary stock solution with acetonitrile to prepare a 1 µg/mL spiking solution.

3. Sample Preparation and Extraction

- Weigh 10 g of the soil sample into a 250 mL screw-cap glass bottle.
- Add a known volume of the **Fluometuron-desmethyl-d3** internal standard spiking solution to the soil sample.
- Add 100 mL of an acetonitrile/water (80:20, v/v) extraction solvent.
- Shake the sample for approximately 2 hours on a horizontal flatbed shaker.[\[1\]](#)
- Centrifuge the sample for 5 minutes at approximately 6500 x g.[\[1\]](#)
- Take a 0.5 mL aliquot of the supernatant and dilute it with 0.5 mL of water.[\[1\]](#)
- Filter the diluted extract through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 reversed-phase column.

- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 20 µL.
- Tandem Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Multiple Reaction Monitoring (MRM) Transitions: Monitor at least two transitions for each analyte (quantifier and qualifier).

Table 3: MRM Transitions for Soil Analysis

Compound	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
Fluometuron	233.1	72.1	165.1
Desmethyl-fluometuron	219.1	142.1	162.1
Fluometuron-desmethyl-d3	222.1	145.1	165.1

Protocol 2: Analysis of Water Samples

1. Materials and Reagents

- Same as for soil analysis, with the addition of solid-phase extraction (SPE) cartridges (e.g., polymeric reversed-phase).

2. Standard Preparation

- Prepare standards as described in the soil analysis protocol.

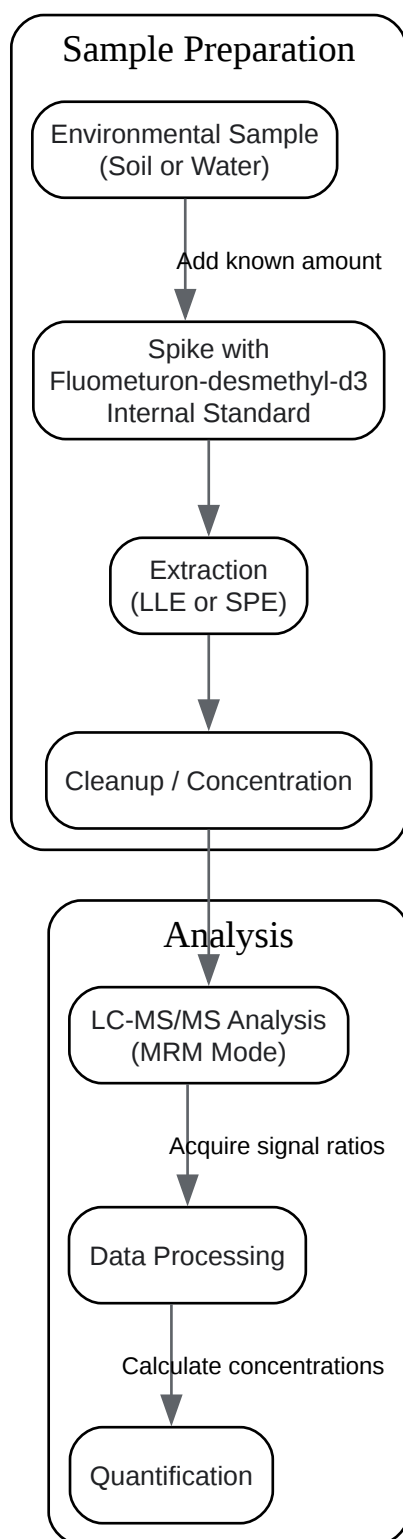
3. Sample Preparation and Extraction

- Filter the water sample (e.g., 100 mL) through a glass fiber filter.
- Add a known amount of the **Fluometuron-desmethyl-d3** internal standard spiking solution to the filtered water sample.
- Condition an SPE cartridge according to the manufacturer's instructions.
- Load the water sample onto the SPE cartridge.
- Wash the cartridge to remove interferences.
- Elute the analytes from the SPE cartridge with a suitable solvent, such as acetonitrile or methanol.
- Evaporate the eluate to near dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of the initial mobile phase.
- Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis

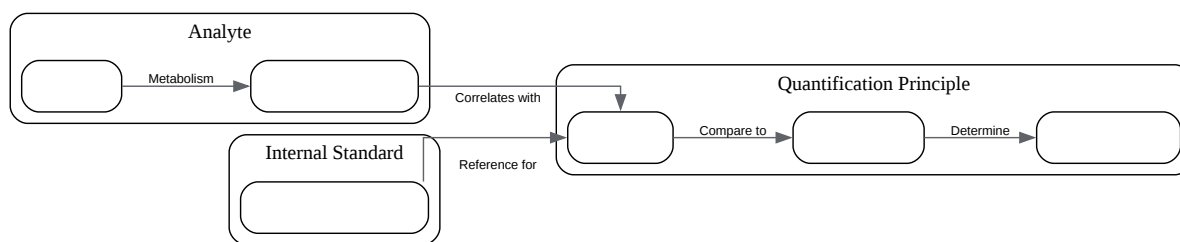
- Use the same LC-MS/MS conditions as described for soil analysis.

Visualizations



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Caption: Experimental workflow for environmental monitoring.



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Caption: Logical relationship in isotope dilution analysis.

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References

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